

Acetoacetic acid n-octyl ester material safety data sheet (MSDS)

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Compound of Interest

Compound Name: *Acetoacetic Acid n-Octyl Ester*

Cat. No.: *B098030*

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An In-Depth Technical Guide to the Material Safety Data Sheet for n-Octyl Acetoacetate (CAS: 16436-00-3)

Introduction

n-Octyl acetoacetate (CAS: 16436-00-3), also known as **acetoacetic acid n-octyl ester**, is a keto-ester utilized in various chemical synthesis applications, including in the development of novel pharmaceutical compounds.^[1] Its specific molecular structure lends it reactivity that is valuable to researchers and chemists. However, as with any laboratory chemical, a thorough understanding of its hazard profile and safety requirements is paramount to ensure the well-being of laboratory personnel and the integrity of experimental work.

This guide serves as a comprehensive technical resource for researchers, scientists, and drug development professionals, moving beyond a simple recitation of safety data to explain the causality behind safety protocols. By providing field-proven insights and self-validating procedures, this document aims to empower users to handle n-octyl acetoacetate with confidence and competence.

Chemical Identification and Physicochemical Properties

Precise identification is the foundation of chemical safety. Misidentification of a reagent can lead to unexpected and hazardous reactions. n-Octyl acetoacetate should be clearly labeled

and its properties understood before use.

Table 1: Chemical Identifiers for n-Octyl Acetoacetate

Identifier	Value	Source
Chemical Name	n-Octyl Acetoacetate	
Synonym	Acetoacetic Acid n-Octyl Ester	[1]
CAS Number	16436-00-3	[1]
Molecular Formula	C ₁₂ H ₂₂ O ₃	[1]
Molecular Weight	214.31 g/mol	[1]

The physical properties of a substance dictate its behavior under laboratory conditions and inform the necessary safety precautions for handling, storage, and spill response.

Table 2: Physicochemical Properties of n-Octyl Acetoacetate

Property	Value	Source
Physical State	Liquid	[2]
Appearance	Colorless to light yellow, clear liquid	
Density	0.94 g/cm ³	[3]
Boiling Point	198 °C @ 150 mmHg	[3]
Refractive Index	1.4380 - 1.4420	[3]

GHS Hazard Identification and Classification

The Globally Harmonized System (GHS) provides a universal framework for communicating chemical hazards. n-Octyl acetoacetate is classified as an irritant.

- GHS Pictogram:

- Signal Word:Warning

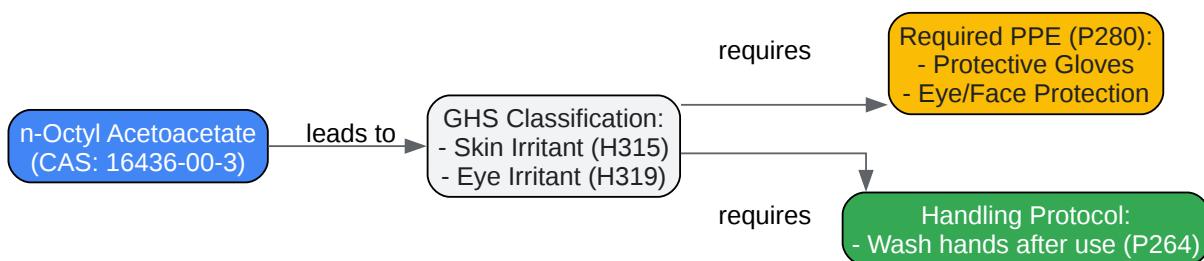
Hazard Statements:

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

Precautionary Statements:

- P264: Wash skin thoroughly after handling.
- P280: Wear protective gloves/eye protection/face protection.
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- P337 + P313: If eye irritation persists: Get medical advice/attention.

The causality is direct: the chemical's properties cause irritation upon contact with skin and eyes, necessitating the use of physical barriers (PPE) and specific decontamination procedures (washing, rinsing) to mitigate this risk.



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Caption: GHS classification dictates required PPE and handling protocols.

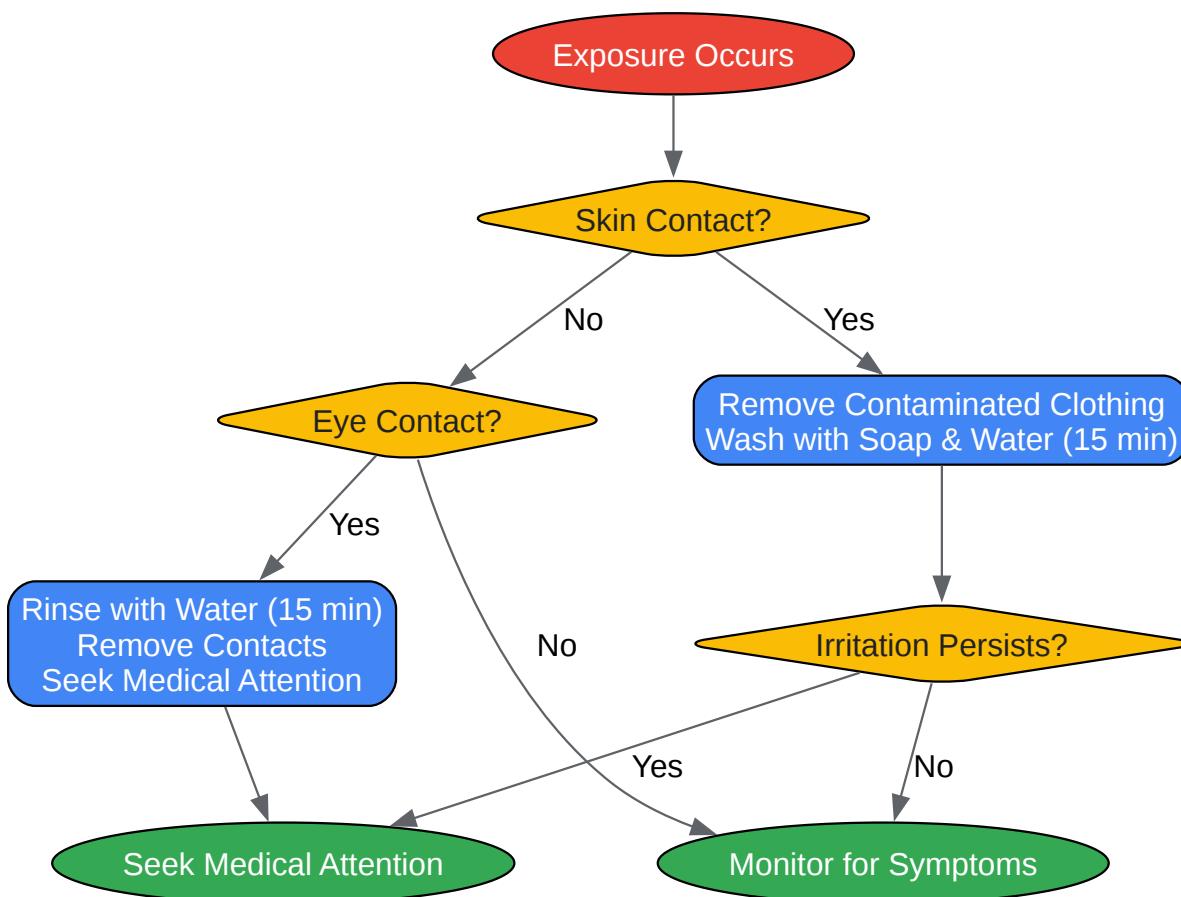
Emergency Procedures and First Aid

In the event of an exposure, a rapid and correct response is critical to minimizing harm. The following protocols are based on the substance's known irritant properties.

Experimental Protocol: First Aid for Exposure

- Scene Assessment: Ensure the area is safe. If the exposure is due to a large spill, follow accidental release procedures first.
- Skin Contact:
 - Immediately remove any contaminated clothing or lab coats.
 - Wash the affected skin area thoroughly with plenty of soap and water for at least 15 minutes. The mechanical action of washing and the soap helps to remove the non-water-soluble ester.
 - If skin irritation develops or persists, seek medical attention.
- Eye Contact:
 - Immediately flush the eyes with a gentle, steady stream of water for at least 15 minutes, holding the eyelids open to ensure the entire surface is rinsed.
 - If present, remove contact lenses after the first 5 minutes of flushing, then continue rinsing.
 - This extended flushing is crucial to dilute and remove the irritant, preventing serious damage.
 - Seek immediate medical attention, especially if irritation persists.
- Inhalation:
 - Move the affected person to fresh air.
 - If breathing is difficult or discomfort occurs, seek medical attention.

- Ingestion:
 - Rinse the mouth with water. Do NOT induce vomiting.
 - Seek medical advice/attention if the person feels unwell.



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Caption: First-aid decision workflow following an exposure event.

Fire and Accidental Release Management

While specific fire safety data for n-octyl acetoacetate is not readily available, a conservative approach based on similar, non-halogenated organic esters is warranted. For context, n-octyl

acetate, a related compound, is a combustible liquid with a flash point of 86 °C (186.8 °F).[\[4\]](#) Assume n-octyl acetoacetate has similar combustible properties.

Fire-Fighting Protocol

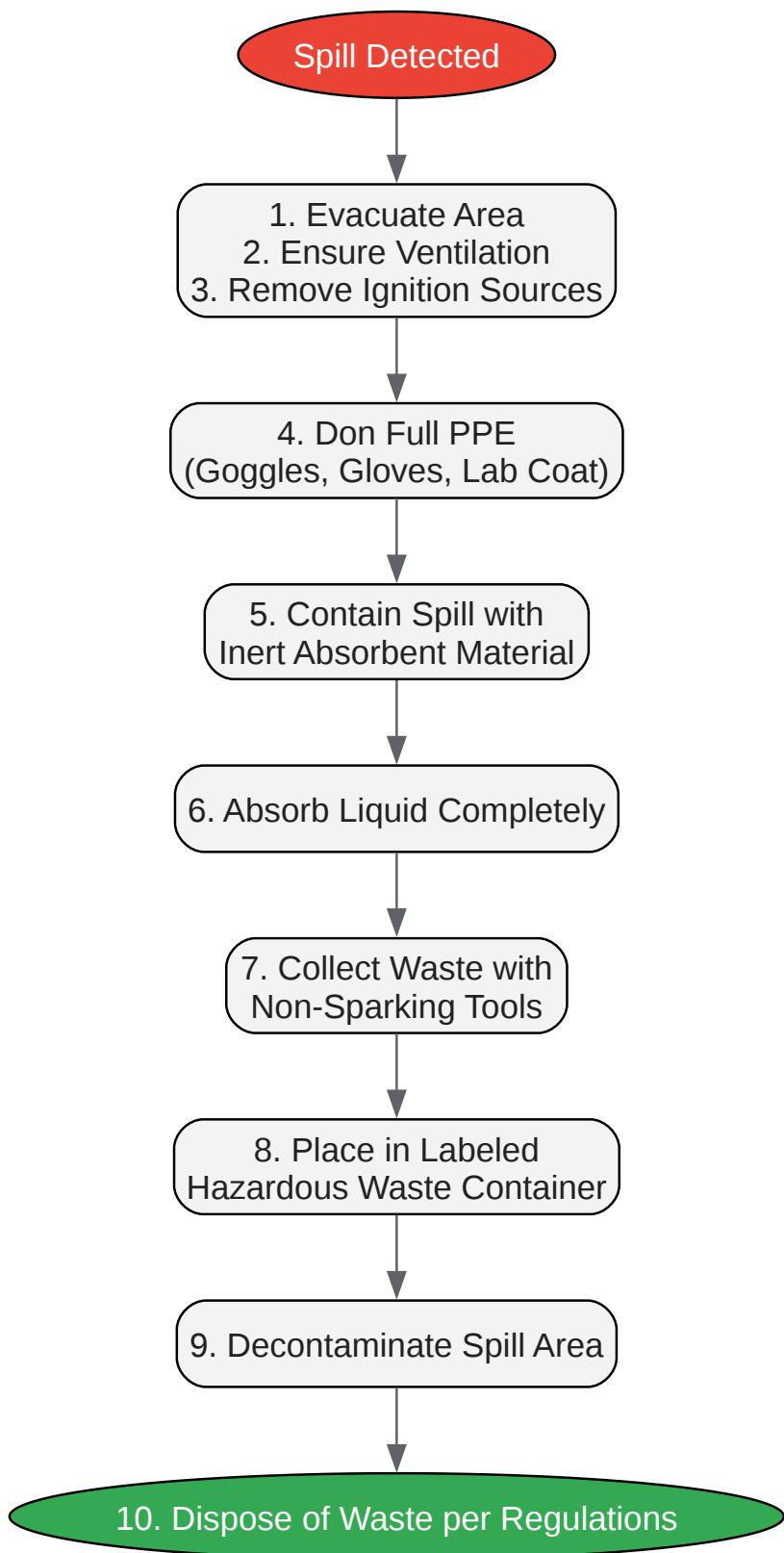
- Suitable Extinguishing Media: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[5\]](#)
- Unsuitable Media: Do not use a direct water jet, as it may scatter the burning liquid and spread the fire.[\[5\]](#)
- Specific Hazards: Combustion will produce carbon monoxide (CO) and carbon dioxide (CO₂).[\[5\]](#) Incomplete combustion can produce other toxic fumes.
- Firefighter Protection: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) to prevent inhalation of toxic combustion products.

Experimental Protocol: Spill Containment and Cleanup

This protocol ensures that a spill is managed safely, preventing personnel exposure and environmental contamination.

- Evacuate and Ventilate: Immediately alert others in the area. Ensure the area is well-ventilated. Eliminate all nearby ignition sources.
- Don PPE: Before approaching the spill, don the appropriate personal protective equipment: chemical safety goggles, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Containment: Prevent the spill from spreading or entering drains by creating a dike around the spill with an inert, non-combustible absorbent material like sand, vermiculite, or a commercial sorbent.[\[6\]](#)
- Absorption: Cover the spill with the absorbent material. Allow it to fully absorb the liquid.
- Collection: Using non-sparking tools, carefully scoop the absorbed material into a labeled, sealable waste container for hazardous materials.[\[6\]](#)

- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water.
- Disposal: Dispose of the waste container and any contaminated materials according to institutional and local hazardous waste regulations.



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Caption: Step-by-step workflow for the safe management of a chemical spill.

Safe Handling, Storage, and Disposal

Proactive measures are the most effective way to prevent accidents.

Handling Protocol

- Engineering Controls: Always handle this chemical in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation of any vapors.
- Personal Hygiene: Avoid contact with skin, eyes, and clothing.^[7] Do not eat, drink, or smoke in the laboratory. Wash hands and face thoroughly after handling the material, especially before breaks and at the end of the day.
- PPE: Always wear the personal protective equipment outlined in Table 3.

Storage Protocol

- Conditions: Store in a tightly closed container in a cool, dark, and well-ventilated place. A storage temperature of below 15°C is recommended to maintain chemical stability and minimize vapor pressure.
- Incompatibilities: Store away from strong oxidizing agents and other incompatible materials. While specific reactivity data is limited, esters can react exothermically with acids and bases.
- Labeling: Ensure containers are clearly and accurately labeled with the chemical name and primary hazards.

Disposal

Disposal of n-octyl acetoacetate and any contaminated materials must be carried out in accordance with all federal, state, and local environmental regulations. It should be treated as hazardous chemical waste and disposed of through a licensed waste management company. Do not dispose of it down the drain.

Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure control is essential, combining engineering controls with appropriate PPE.

Table 3: Personal Protective Equipment for n-Octyl Acetoacetate

Protection Type	Specification	Rationale
Eye/Face	Chemical safety goggles or a face shield.	Protects against splashes that can cause serious eye irritation (H319).
Hand	Appropriate chemical-resistant gloves (e.g., Nitrile).	Prevents direct skin contact, mitigating the risk of skin irritation (H315).
Skin/Body	Laboratory coat. Closed-toe shoes.	Protects skin on arms and body from accidental drips or splashes.
Respiratory	Not typically required with adequate ventilation.	Use a NIOSH-approved respirator with an organic vapor cartridge if aerosols are generated or ventilation is poor.

Conclusion

n-Octyl acetoacetate is a valuable chemical intermediate whose primary, well-documented hazards are skin and serious eye irritation. A comprehensive safety strategy, therefore, hinges on preventing direct contact. By adhering to the protocols outlined in this guide—utilizing proper engineering controls, consistently wearing appropriate PPE, and being prepared with robust emergency procedures—researchers can effectively mitigate these risks. Treating this substance with the respect due to any laboratory chemical ensures a safe and productive research environment.

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